

2-Bromopropionic acid safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 2-Bromopropionic acid

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A Technical Guide to the Safe Handling of 2-Bromopropionic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **2-Bromopropionic acid** (CAS No: 598-72-1). The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the potential hazards and the implementation of appropriate safety measures in a laboratory and drug development setting.

Hazard Identification and Classification

2-Bromopropionic acid is a corrosive and toxic substance that requires careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding its primary hazards.

Table 1: GHS Classification for **2-Bromopropionic Acid**^{[1][2]}

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 3 or 4	H301: Toxic if swallowed or H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[1][2]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[1][2]
Corrosive to Metals	Category 1	H290: May be corrosive to metals[1][3]
Acute Aquatic Hazard	Category 3	H402: Harmful to aquatic life[1]

Signal Word: Danger[2][3]

Hazard Pictograms:

corrosive acute toxic

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Bromopropionic acid** is crucial for safe storage and handling.

Table 2: Physical and Chemical Properties of **2-Bromopropionic Acid**

Property	Value
Appearance	Colorless to yellow liquid or solid[1][4]
Odor	Pungent[5]
Molecular Formula	C3H5BrO2[1][3]
Molecular Weight	152.97 g/mol [3]
Boiling Point	203 °C (397.4 °F) at 760 mmHg[3][5]
Flash Point	100 °C (212 °F)[1][4][6]
Specific Gravity	1.650 - 1.70 g/cm³[1][5]
Solubility in Water	Soluble[5]
Vapor Pressure	0.1 mmHg @ 25 °C[5]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is mandatory to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **2-Bromopropionic acid** to determine the appropriate PPE.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Recommended Protection	Specification
Eyes/Face	Safety goggles and face shield[4]	Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US)[2][7]
Skin	Chemical-resistant gloves and protective clothing[4][5]	Impervious gloves (inspect before use) and a complete suit protecting against chemicals[2][7]
Respiratory	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced[4][5]. A full-face respirator may be necessary in certain situations[2].

Engineering Controls

Engineering controls are the most effective way to minimize exposure.

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood[1][5].
- Eyewash Stations and Safety Showers: Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower[4][5].

Handling Procedures

- Avoid all personal contact, including inhalation[1].
- Do not breathe dust, vapor, mist, or gas[4].
- Wash hands thoroughly after handling[2][4].
- Do not eat, drink, or smoke when using this product[1][2].

- Use non-sparking tools[2].

Storage Conditions

- Store in a cool, dry, well-ventilated area[1][2].
- Keep containers tightly closed[1][2][4].
- Store in a corrosive-resistant container with a resistant inner liner[1][3].
- Store away from incompatible materials and foodstuff containers[1].
- Keep refrigerated (Store below 4°C/39°F)[4].

Emergency Procedures

First-Aid Measures

Immediate medical attention is required for all exposure routes.

Table 4: First-Aid Measures for **2-Bromopropionic Acid** Exposure

Exposure Route	First-Aid Protocol
Inhalation	Remove victim to fresh air and keep at rest in a comfortable position for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid immediately[4][5].
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid immediately. Wash clothing before reuse[4].
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately[4].
Ingestion	If swallowed, do NOT induce vomiting. If victim is fully conscious, give a cupful of water. Never give anything by mouth to an unconscious person. Get medical aid immediately[4].

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation[2][3].
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains[2][3].
- Containment and Cleanup: Absorb the spill with inert material (e.g., sand, earth, vermiculite) and place it in a suitable, closed container for disposal. Use spark-proof tools and explosion-proof equipment[1][2][5].

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide[1][2][4].
- Specific Hazards: Combustible material. Heating may cause expansion or decomposition, leading to violent rupture of containers. Acids may react with metals to produce flammable hydrogen gas[1]. Hazardous decomposition products include carbon oxides and hydrogen bromide gas[3][7].
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear[1][4].

Stability and Reactivity

Understanding the chemical stability and reactivity of **2-Bromopropionic acid** is essential to prevent hazardous reactions.

- Chemical Stability: Stable under normal temperatures and pressures[5][8].
- Conditions to Avoid: Incompatible materials, light, and excess heat[5][9].
- Incompatible Materials: Strong oxidizing agents, bases, strong reducing agents, and metals such as aluminum and magnesium[1][5][7][9]. Contact with alkaline materials liberates heat[1].
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon monoxide, carbon dioxide, and hydrogen bromide may be formed[5][7].
- Hazardous Polymerization: Hazardous polymerization will not occur[1][5].

Toxicological and Ecological Information

Toxicological Information

- Acute Toxicity: Harmful or toxic if swallowed[2]. Animal experiments indicate that ingestion of less than 150 grams may be fatal or cause serious damage to health[1].
- Skin Corrosion/Irritation: Causes severe skin burns[1][2].

- Serious Eye Damage/Irritation: Causes serious eye damage[1][2].
- Respiratory Tract Irritation: Inhalation can cause chemical burns to the respiratory tract[4].

Ecological Information

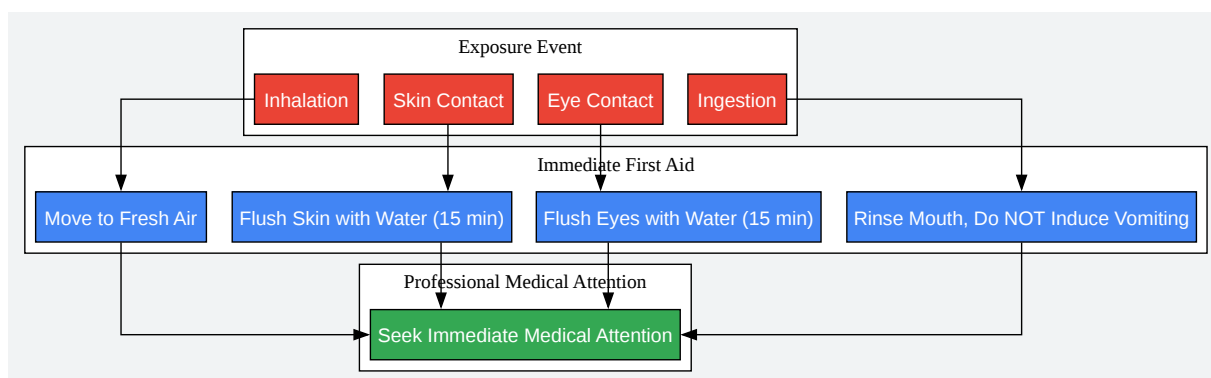
- Harmful to aquatic organisms[1]. Do not let the product enter drains or waterways[2][5].

Disposal Considerations

- Disposal of **2-Bromopropionic acid** and its containers must be in accordance with federal, state, and local regulations[2][5]. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing[2].

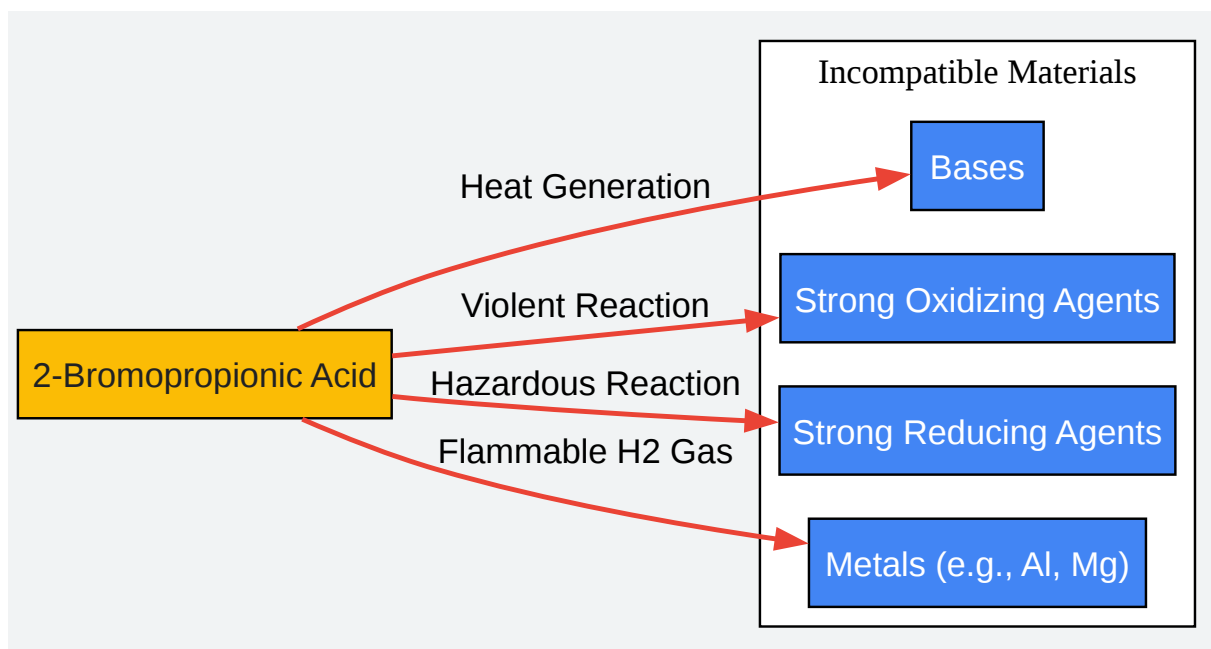
Visualized Logical Relationships

The following diagrams illustrate key safety-related logical flows and relationships for handling **2-Bromopropionic acid**.



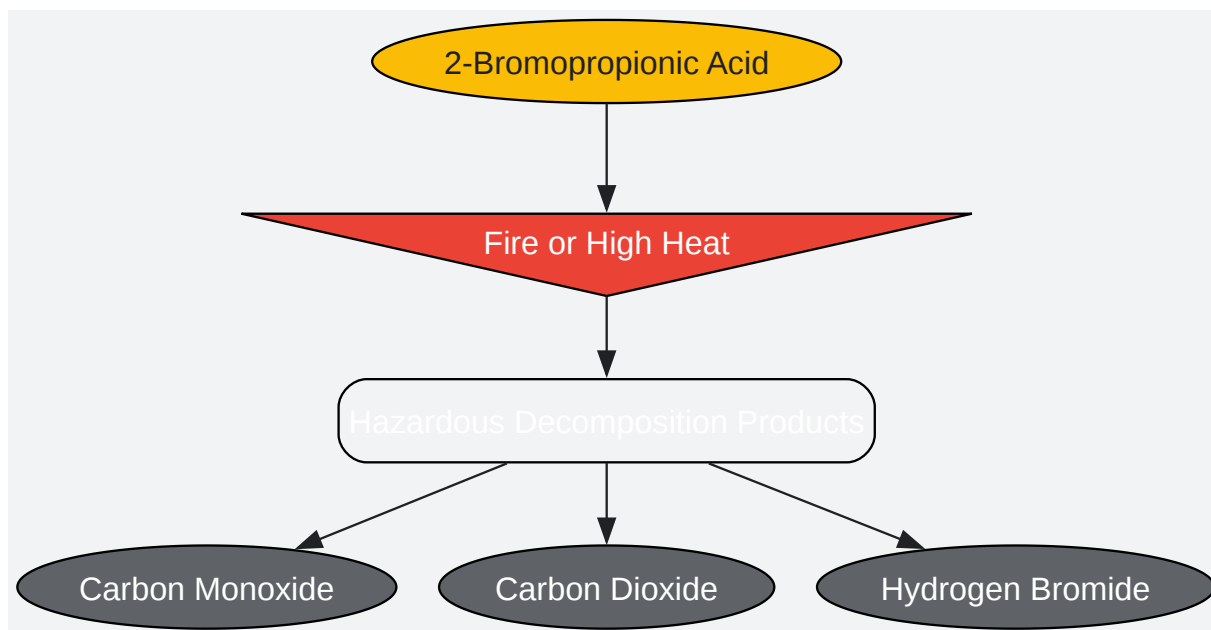
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Caption: Emergency first aid workflow for **2-Bromopropionic acid** exposure.



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Caption: Chemical incompatibilities of **2-Bromopropionic acid**.



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Caption: Thermal decomposition pathway of **2-Bromopropionic acid**.

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